

# Undecenoyl Chloride: A Chemical Reagent Awaiting Biological Exploration

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## Compound of Interest

Compound Name: Undecenoyl chloride

Cat. No.: B1583328

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An extensive review of scientific literature and chemical databases reveals a significant gap in the understanding of **undecenoyl chloride**'s mechanism of action in biological systems. Currently, this compound is predominantly characterized as a chemical reagent for organic synthesis, with no publicly available data detailing its specific cellular targets, associated signaling pathways, or quantitative biological activity.

**Undecenoyl chloride** is a reactive chemical compound primarily used as an acylating agent in the synthesis of various organic molecules.<sup>[1][2]</sup> Its chemical and physical properties are well-documented, but its interactions with biological systems remain largely unexplored.

## Chemical and Physical Properties

A summary of the key chemical and physical properties of **undecenoyl chloride** is provided in the table below.

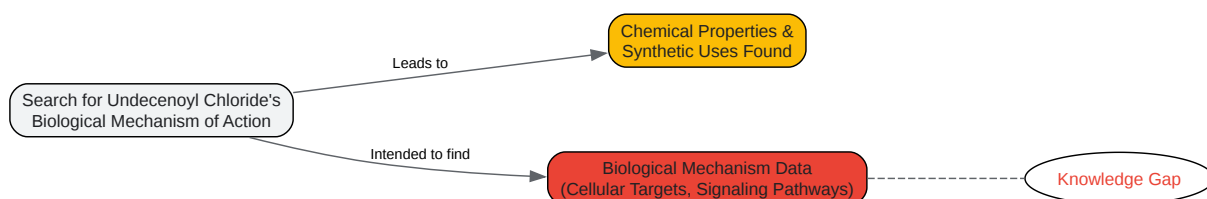
Property	Value
Molecular Formula	C11H19ClO
Molecular Weight	202.72 g/mol
CAS Number	38460-95-6
Form	Liquid
Boiling Point	120-122 °C/10 mmHg
Density	0.944 g/mL at 25 °C
Refractive Index	n <sub>20</sub> /D 1.454

## Applications in Synthesis

**Undecenoyl chloride** serves as a precursor in the synthesis of more complex molecules. For instance, it is used in the preparation of cellulose  $\omega$ -carboxyalkanoates and poly(ethylene glycol)–lipid amphiphiles.<sup>[1][2]</sup> It has also been employed in the synthesis and modification of hyperbranched poly(glycidol).<sup>[1][2]</sup>

## Information Gap in Biological Activity

The search for information regarding the biological mechanism of action of **undecenoyl chloride** did not yield any specific results. This indicates a significant knowledge gap in the scientific community's understanding of how this compound might interact with living organisms at a molecular level. The logical flow of the information search is depicted in the diagram below.



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Figure 1. This diagram illustrates that the inquiry into the biological mechanism of action for **undecenoyl chloride** primarily led to information about its chemical characteristics and applications, highlighting a significant lack of data on its biological functions.

## Conclusion

In conclusion, while **undecenoyl chloride** is a well-characterized chemical reagent, there is no available scientific literature to support the creation of an in-depth technical guide on its core mechanism of action in biological systems. For researchers, scientists, and drug development professionals, this represents an unexplored area. Future research would be necessary to determine if **undecenoyl chloride** has any significant biological activity and to elucidate its potential mechanisms of action, cellular targets, and signaling pathways. Until such studies are conducted, any discussion of its biological effects would be purely speculative.

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## References

- 1. 10-Undecenoyl chloride 97 38460-95-6 [sigmaaldrich.com]
- 2. alkalisci.com [alkalisci.com]
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